

Technical Guide: 3-(Bromomethyl)-2-methylpentane-d7

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Compound of Interest

Compound Name: 3-(Bromomethyl)-2-methylpentane-d7

Cat. No.: B12406476

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Introduction

3-(Bromomethyl)-2-methylpentane-d7 is the deuterated form of 3-(Bromomethyl)-2-methylpentane. Stable isotope-labeled compounds, such as this one, are valuable tools in pharmaceutical research and development. They are primarily utilized as internal standards for quantitative analysis by methods like NMR, GC-MS, or LC-MS, and as tracers to study the metabolic fate of drug candidates. The incorporation of deuterium can also influence the pharmacokinetic and metabolic profiles of a drug, a strategy that has garnered significant interest in drug design. This guide provides a summary of the available technical information for **3-(Bromomethyl)-2-methylpentane-d7** and its non-deuterated analog.

Chemical and Physical Properties

A specific CAS (Chemical Abstracts Service) number has been assigned to **3-(Bromomethyl)-2-methylpentane-d7**, which distinguishes it from its non-deuterated counterpart. The properties of both compounds are summarized below for comparative purposes.

Table 1: Physicochemical Data of **3-(Bromomethyl)-2-methylpentane-d7** and 3-(Bromomethyl)-2-methylpentane

Property	3-(Bromomethyl)-2-methylpentane-d7	3-(Bromomethyl)-2-methylpentane
CAS Number	1219805-84-1[1]	32444-35-2[2]
Molecular Formula	C7H8D7Br[1]	C7H15Br[2]
Molecular Weight	186.14 g/mol [1]	179.10 g/mol [2]
Appearance	Liquid[1]	Not specified
SMILES	[2H]C([2H])([2H])C(C([2H])([2H])([2H])([2H])([2H])C(CC)CBr[1]	CCC(CBr)C(C)C[2]

Experimental Protocols

Detailed experimental protocols for the synthesis or application of **3-(Bromomethyl)-2-methylpentane-d7** are not extensively available in public literature. However, the synthesis of similar alkyl bromides often involves the bromination of the corresponding alcohol or the radical bromination of an alkane. For instance, the synthesis of 3-thenyl bromide, a different bromomethyl compound, can be achieved via the reaction of 3-methylthiophene with N-bromosuccinimide.[3] This suggests that a potential synthetic route to 3-(bromomethyl)-2-methylpentane could involve the appropriate starting alcohol and a brominating agent.

As a deuterated compound, the synthesis of **3-(Bromomethyl)-2-methylpentane-d7** would require the use of deuterated starting materials.

General Application as an Internal Standard:

In quantitative mass spectrometry, a known amount of the deuterated standard is added to a sample. The analyte and the standard are then extracted and analyzed simultaneously. Due to their similar chemical properties, the deuterated standard and the non-deuterated analyte co-elute and have similar ionization efficiencies. However, they are distinguishable by their mass-to-charge ratio. This allows for accurate quantification of the analyte, as the ratio of the analyte

signal to the internal standard signal can be used to correct for variations in sample preparation and instrument response.

Biological Activity and Signaling Pathways

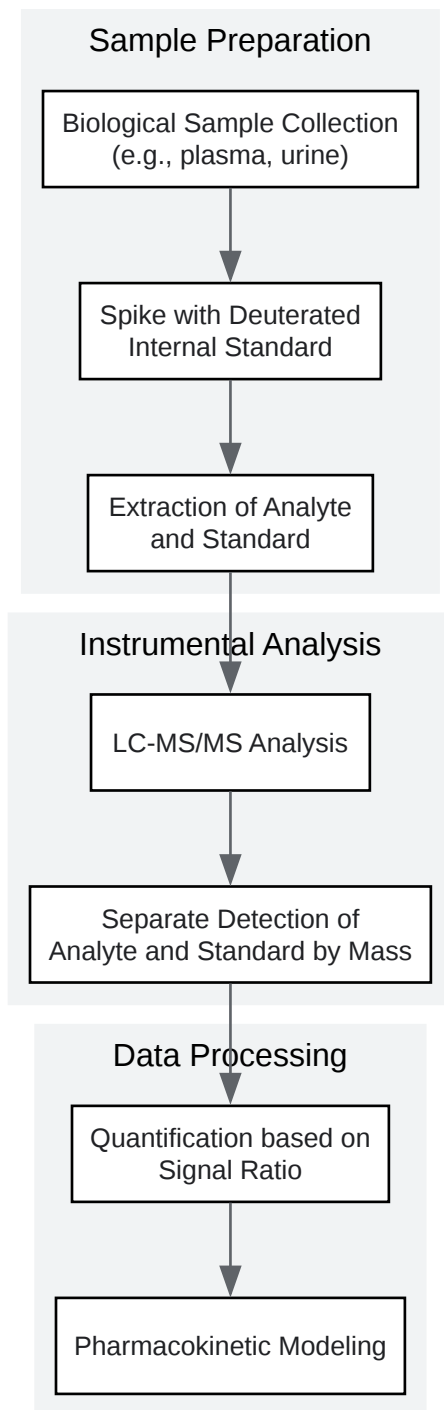
3-(Bromomethyl)-2-methylpentane is a simple alkyl halide. Compounds of this class are not typically associated with specific biological signaling pathways or direct pharmacological activity. They are more commonly used as synthetic intermediates or building blocks in the creation of more complex molecules. The primary chemical reactivity of such compounds is as an alkylating agent.

Given its nature as a synthetic building block and analytical standard, there is no known signaling pathway directly associated with **3-(Bromomethyl)-2-methylpentane-d7**. Therefore, a signaling pathway diagram is not applicable.

Logical Workflow for Use in Pharmacokinetic Studies

While a signaling pathway is not relevant, the logical workflow for utilizing a deuterated compound like **3-(Bromomethyl)-2-methylpentane-d7** in a pharmacokinetic study can be visualized. This workflow illustrates its role as a tracer or internal standard.

Workflow for Pharmacokinetic Analysis using a Deuterated Standard

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Caption: Workflow for using a deuterated standard in pharmacokinetic analysis.

Storage and Handling

For long-term stability, **3-(Bromomethyl)-2-methylpentane-d7** in its pure form should be stored at -20°C, where it can be stable for up to 3 years.^[1] When in a solvent, it should be stored at -80°C for up to 6 months or at -20°C for one month.^[1] It is shipped at room temperature in the continental US.^[1]

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